

# physical and chemical properties of $\beta$ -alanine methyl ester

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## Compound of Interest

Compound Name: Methyl 3-aminopropanoate

Cat. No.: B1212324

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An In-depth Technical Guide to the Physical and Chemical Properties of  $\beta$ -Alanine Methyl Ester

For Researchers, Scientists, and Drug Development Professionals

## Introduction

$\beta$ -Alanine methyl ester is a derivative of the naturally occurring beta-amino acid,  $\beta$ -alanine. It serves as a crucial building block in organic synthesis, particularly in the preparation of peptides,  $\beta$ -peptides, and other bioactive molecules.<sup>[1][2]</sup> The methyl ester functional group enhances its utility in synthetic chemistry by protecting the carboxylic acid moiety, while its hydrochloride salt form improves solubility and stability compared to the parent amino acid.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, analysis, and reactivity of  $\beta$ -alanine methyl ester, with a focus on its common hydrochloride salt form.

## Physical and Chemical Properties

$\beta$ -Alanine methyl ester is most commonly handled as its hydrochloride salt (CAS Number: 3196-73-4), which is a white to off-white crystalline powder.<sup>[1]</sup> This salt form is known to be hygroscopic and should be stored under controlled conditions to prevent degradation.<sup>[1][4]</sup> The properties of both the free base and the hydrochloride salt are summarized below.

## General and Physicochemical Properties

The following tables detail the key physical and chemical properties of  $\beta$ -alanine methyl ester and its hydrochloride salt.

Table 1: General Properties of  $\beta$ -Alanine Methyl Ester and its Hydrochloride Salt

Property	$\beta$ -Alanine Methyl Ester (Free Base)	$\beta$ -Alanine Methyl Ester Hydrochloride	References
Chemical Name	Methyl 3-aminopropanoate	Methyl 3-aminopropanoate hydrochloride	<a href="#">[1]</a>
Synonyms	-	$\beta$ -Ala-OMe·HCl, H- $\beta$ -Ala-OMe·HCl	<a href="#">[1]</a>
CAS Number	107-96-0 (for parent $\beta$ -alanine)	3196-73-4	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Formula	$C_4H_9NO_2$	$C_4H_{10}ClNO_2$	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	103.12 g/mol	139.58 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	-	White to off-white crystalline powder	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	-	$\geq 97\%$ to $\geq 98\%$	<a href="#">[1]</a> <a href="#">[5]</a>

Table 2: Physicochemical Data for  $\beta$ -Alanine Methyl Ester and its Hydrochloride Salt

Property	<b>β-Alanine Methyl Ester (Free Base)</b>	<b>β-Alanine Methyl Ester Hydrochloride</b>	References
Melting Point	-	103-107 °C	[1][5]
Boiling Point	-	151.8°C at 760 mmHg (Predicted)	[7]
Solubility	-	Soluble in DMSO ( $\geq$ 100 mg/mL)	[1]
Stability	-	Stable under recommended storage conditions; Hygroscopic	[1]
Storage	-	2-8°C, under inert gas	[1][5]
XLogP3-AA	-0.9	-	[6]
Topological Polar Surface Area	53.9 Å <sup>2</sup>	-	[6]

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of β-alanine methyl ester hydrochloride are provided below.

### Synthesis via Fischer Esterification

The most common method for synthesizing β-alanine methyl ester hydrochloride is the Fischer esterification of β-alanine using methanol in the presence of a strong acid catalyst.[2]

Protocol:

- Reaction Setup: Suspend β-alanine (1.0 eq) in methanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.[2]

- Catalyst Addition: Cool the suspension in an ice bath. Slowly add a catalytic amount of concentrated sulfuric acid or hydrochloric acid to the stirred mixture.[2][8]
- Reflux: Heat the reaction mixture to reflux (approximately 65-68°C) and maintain for 6-8 hours.[2][8]
- Work-up: After the reaction is complete, cool the mixture to room temperature. Concentrate the solution under reduced pressure to remove excess methanol.[2]
- Isolation: The resulting crude  $\beta$ -alanine methyl ester salt can be isolated and taken to the next step for purification.[2]

## Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a high-purity crystalline solid.[1]

Protocol:

- Dissolution: Dissolve the crude product in a minimal amount of hot methanol.[1]
- Crystallization: Cool the solution slowly to room temperature, and then place it in an ice bath to induce crystallization.[1]
- Filtration: Collect the crystals by vacuum filtration.[1]
- Washing: Wash the collected crystals with a small amount of cold diethyl ether or tert-butyl methyl ether.[1]
- Drying: Dry the purified crystals under vacuum to remove residual solvent.[1]

## Spectroscopic Analysis

The structure and purity of the synthesized compound are typically confirmed using various spectroscopic techniques.[1]

### 2.3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Prepare a ~10 mg/mL solution of the sample in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or D<sub>2</sub>O).[4]
- Acquisition: Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra on a high-field NMR spectrometer.[1]
- Expected <sup>1</sup>H-NMR (DMSO-d<sub>6</sub>) Shifts: The spectrum should show characteristic peaks for the methyl ester protons (~3.6 ppm) and the two methylene groups of the β-alanine backbone.[1] [4]
- Expected <sup>13</sup>C-NMR Shifts: Characteristic peaks for the ester carbonyl carbon, the methyl carbon, and the two methylene carbons are expected.

### 2.3.2. Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method): Thoroughly grind 0.5-2 mg of the sample with 100-200 mg of dry potassium bromide (KBr). Press the mixture into a thin, transparent pellet using a pellet press.[1]
- Acquisition: Acquire the IR spectrum using an FTIR spectrometer.
- Expected IR Peaks: The spectrum should display characteristic absorption bands for the N-H stretching of the ammonium group, the C=O stretching of the ester (~1740 cm<sup>-1</sup>), and C-O stretching.[1]

### 2.3.3. Mass Spectrometry (MS)

- Sample Preparation (Electrospray Ionization - ESI): Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile/water).
- Acquisition: Infuse the solution into the electrospray ionization source of a mass spectrometer and acquire the spectrum in positive ion mode.[1]
- Expected Ion Peak: The mass spectrum should show a prominent peak corresponding to the protonated molecule [M+H]<sup>+</sup> of the free base (m/z ≈ 104.1).

## Chemical Reactivity and Applications

$\beta$ -Alanine methyl ester is a bifunctional molecule whose reactivity is dominated by its primary amine and ester groups.

## Key Reactions

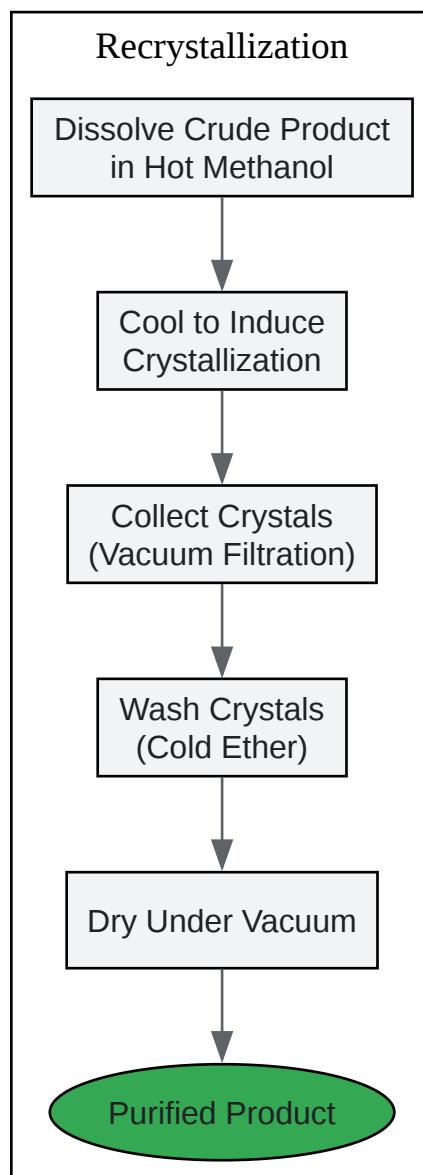
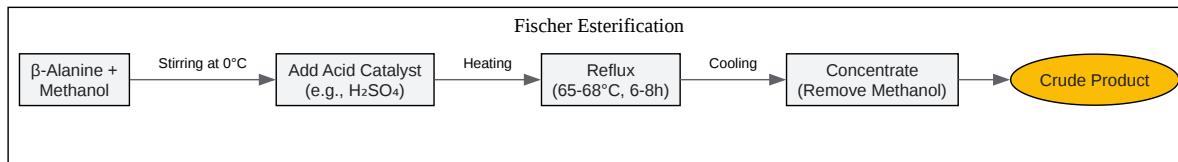
- Hydrolysis: The methyl ester group can be hydrolyzed under aqueous conditions to yield  $\beta$ -alanine and methanol. This degradation pathway is a key consideration for storage and handling.[\[4\]](#)
- Self-Condensation: Under certain conditions, such as dry-down heating, the molecule can undergo self-condensation to form  $\beta$ -alanine peptide oligomers.[\[9\]](#)
- Peptide Coupling: The primary amine is readily available for amide bond formation, making it a valuable building block for the synthesis of  $\beta$ -peptides and other modified peptides.[\[2\]](#)[\[10\]](#) This incorporation can enhance the metabolic stability of peptides by increasing their resistance to enzymatic degradation.[\[10\]](#)

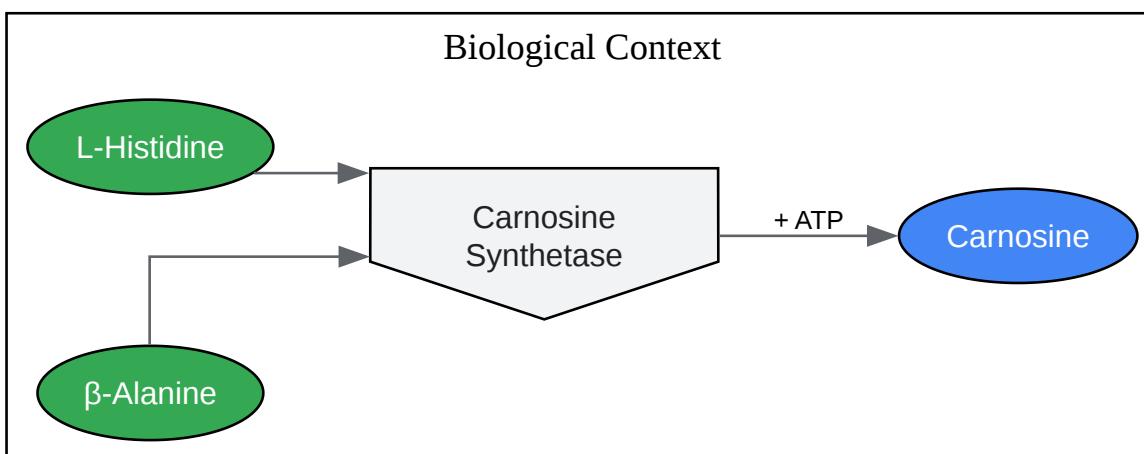
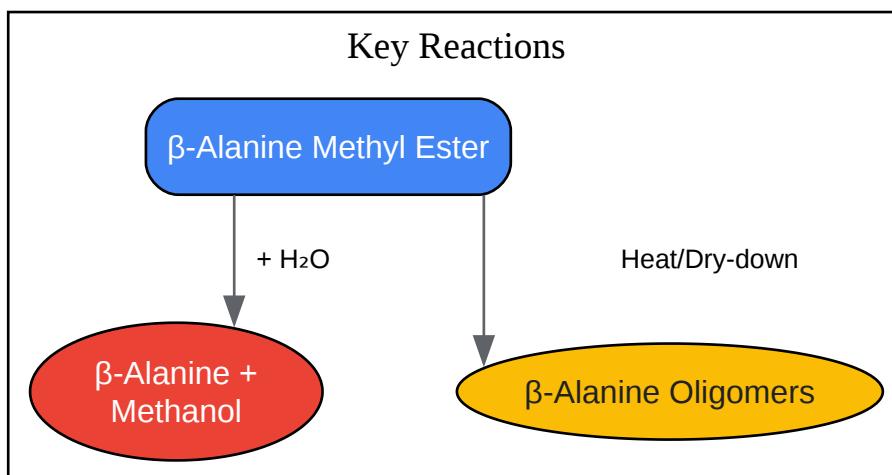
## Applications in Drug Development

- Building Block: It serves as a versatile building block for synthesizing complex bioactive molecules and pharmaceuticals.[\[3\]](#)
- Linker/Spacer: The molecule can be used as a linker to connect different molecular fragments in the design of complex drug conjugates.[\[10\]](#)
- Improved Physicochemical Properties: Incorporating the  $\beta$ -alanine methyl ester moiety can improve properties like solubility and stability in parent drug molecules.[\[10\]](#)

## Visualizations

The following diagrams illustrate key workflows and pathways related to  $\beta$ -alanine methyl ester.





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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)